

Application Note: Quantitative Analysis of 3-Formyl-5-methylbenzoic Acid

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Compound of Interest

Compound Name: 3-Formyl-5-methylbenzoic acid

CAS No.: 4481-27-0

Cat. No.: B112643

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Abstract

This document provides a comprehensive technical guide for the quantitative analysis of **3-Formyl-5-methylbenzoic acid** (3F5MBA), a key chemical intermediate in various synthetic pathways. We present detailed, validated protocols for two primary analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). The causality behind experimental choices, from mobile phase composition to the necessity of derivatization, is thoroughly explained to empower researchers. Each protocol is designed as a self-validating system, grounded in the principles of the International Council for Harmonisation (ICH) guidelines to ensure data integrity, accuracy, and reproducibility.^{[1][2][3]} This guide is intended for researchers, analytical scientists, and drug development professionals requiring robust and reliable methods for the quantification of 3F5MBA.

Guiding Principles: Method Selection and Validation

The accurate quantification of an analyte like **3-Formyl-5-methylbenzoic acid** is foundational to process control, impurity profiling, and stability testing. The choice of analytical methodology

is dictated by the sample matrix, required sensitivity, and the intended purpose of the analysis.

- **High-Performance Liquid Chromatography (HPLC):** This is the workhorse method for non-volatile and thermally stable compounds like 3F5MBA. Its versatility in column chemistry and mobile phase composition allows for fine-tuning separation from related impurities. UV detection is often sufficient due to the chromophores present in the molecule.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS offers exceptional sensitivity and specificity. However, due to the low volatility and high polarity of the carboxylic acid group in 3F5MBA, chemical derivatization is a mandatory prerequisite to convert the analyte into a volatile species suitable for gas-phase analysis.^{[4][5]}

All analytical procedures must be validated to demonstrate their fitness for a specific purpose.^[3] This guide adheres to the validation characteristics outlined in the ICH Q2(R2) guideline, including specificity, linearity, accuracy, precision, and limits of detection (LOD) and quantitation (LOQ).^{[1][2]}

Method 1: High-Performance Liquid Chromatography (HPLC-UV)

This method is recommended for routine quantification, purity assessment, and quality control of 3F5MBA in bulk material or simple formulations.

Scientific Rationale

The method employs reversed-phase chromatography, where the analyte is separated on a non-polar stationary phase (C18) using a polar mobile phase. The key to achieving sharp, symmetrical peaks for a carboxylic acid like 3F5MBA is to suppress its ionization. By acidifying the mobile phase to a pH well below the analyte's pKa (~4-5), the carboxylic acid remains in its neutral, protonated form, increasing its retention and improving peak shape.^[6] Acetonitrile is chosen as the organic modifier for its low viscosity and UV transparency. Detection is performed at a wavelength corresponding to a high absorbance region for the aromatic system.

Experimental Protocol

2.2.1. Instrumentation and Reagents

- HPLC System: Agilent 1260 Infinity II or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD) or UV-Vis detector.
- Column: C18 reversed-phase column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 μ m).
- Reagents:
 - Acetonitrile (HPLC Grade)
 - Deionized Water (18.2 M Ω ·cm)
 - Phosphoric Acid (ACS Grade)
 - **3-Formyl-5-methylbenzoic acid** reference standard (Purity $\geq$ 95%)[7]

2.2.2. Solutions Preparation

- Mobile Phase: Prepare a solution of 60:40 (v/v) Water:Acetonitrile. Add 0.1% phosphoric acid to the final mixture (e.g., 1 mL of H₃PO₄ per 1 L of mobile phase). Mix thoroughly and degas by sonication or vacuum filtration before use.[8]
- Standard Stock Solution (1000 μ g/mL): Accurately weigh 25 mg of 3F5MBA reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Calibration Standards: Prepare a series of at least five working standards by serial dilution of the stock solution with the mobile phase to cover the expected concentration range (e.g., 1, 5, 25, 50, 100 μ g/mL).

2.2.3. Sample Preparation

- Accurately weigh a sample containing an expected amount of 3F5MBA and dissolve it in the mobile phase using a volumetric flask.
- Dilute as necessary to bring the analyte concentration into the calibration range.
- Filter the final solution through a 0.45 μ m syringe filter into an HPLC vial to remove particulates.[6][8]

2.2.4. Chromatographic Conditions

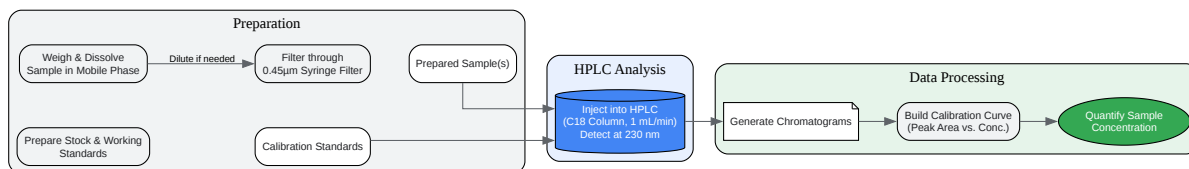
Parameter	Setting
Column Temperature	30 °C
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection Wavelength	230 nm

| Run Time | 10 minutes |

2.2.5. Analysis Workflow

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure no system contamination.
- Perform triplicate injections of each calibration standard.
- Construct a calibration curve by plotting the peak area against the concentration. A linear regression with $R^2 > 0.999$ is required.
- Inject the prepared samples in triplicate.
- Quantify 3F5MBA in samples by interpolating their mean peak area from the calibration curve.

HPLC Workflow Diagram



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Caption: Workflow for the quantification of 3F5MBA by HPLC-UV.

Method Validation Summary

The following table presents the acceptance criteria for the validation of this analytical method, as per ICH guidelines.[1][9]

Validation Parameter	Acceptance Criteria	Purpose
Specificity	Peak is pure and resolved from matrix components and impurities.	Ensures the signal is only from the analyte.
Linearity (R^2)	≥ 0.999	Confirms a direct relationship between concentration and response.
Range	80% to 120% of the target concentration.	The interval providing acceptable accuracy and precision.
Accuracy (% Recovery)	98.0% - 102.0%	Measures the closeness of results to the true value.
Precision (%RSD)	Repeatability (Intra-day) $\leq 2.0\%$; Intermediate (Inter-day) $\leq 2.0\%$	Demonstrates the method's consistency.
Limit of Quantitation (LOQ)	Determined by S/N ratio ≥ 10 .	Lowest concentration measured with acceptable precision/accuracy.
Limit of Detection (LOD)	Determined by S/N ratio ≥ 3 .	Lowest concentration that can be detected.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is ideal for trace-level quantification or for complex matrices where the high selectivity of mass spectrometry is required.

Scientific Rationale

Direct GC analysis of 3F5MBA is not feasible due to its polar carboxylic acid group, which causes poor volatility and peak tailing. Therefore, a derivatization step is essential. Silylation using N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) is a common and effective strategy.[4]

BSTFA reacts with the acidic proton of the carboxylic acid to form a non-polar, volatile trimethylsilyl (TMS) ester. This derivative is thermally stable and exhibits excellent chromatographic behavior. Separation is achieved on a non-polar capillary column, and detection by mass spectrometry in Selected Ion Monitoring (SIM) mode provides high sensitivity and specificity by monitoring characteristic fragment ions of the derivatized analyte.

Experimental Protocol

3.2.1. Instrumentation and Reagents

- GC-MS System: Agilent 8890 GC coupled with a 5977B MSD or equivalent.
- Column: DB-5ms or HP-5ms capillary column (30 m x 0.25 mm, 0.25 μ m).
- Reagents:
 - Dichloromethane (ACS Grade)
 - Pyridine (Anhydrous)
 - N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS
 - **3-Formyl-5-methylbenzoic acid** reference standard

3.2.2. Solutions Preparation

- Standard Stock Solution (1000 μ g/mL): Accurately weigh 25 mg of 3F5MBA into a 25 mL volumetric flask. Dissolve and dilute to volume with pyridine.
- Calibration Standards: Prepare working standards (e.g., 0.1, 0.5, 1, 5, 10 μ g/mL) by serial dilution of the stock solution with pyridine.

3.2.3. Sample Preparation and Derivatization

- Prepare a sample solution in pyridine at a concentration within the calibration range.
- Pipette 100 μ L of each standard or sample into a 2 mL autosampler vial.
- Add 100 μ L of BSTFA with 1% TMCS to each vial.

- Cap the vials tightly and heat at 70 °C for 30 minutes in a heating block or oven.
- Allow the vials to cool to room temperature before analysis.

3.2.4. GC-MS Conditions

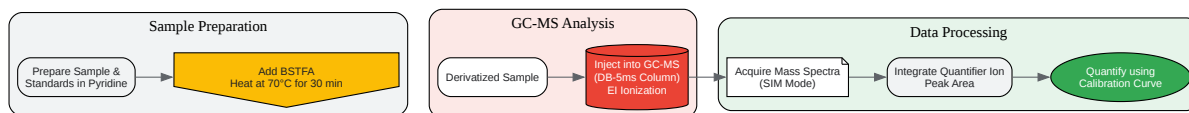
Parameter	Setting
Injector Temperature	250 °C
Injection Mode	Splitless (1 µL injection)
Carrier Gas	Helium at 1.2 mL/min (constant flow)
Oven Program	Start at 100 °C, hold 2 min, ramp at 15 °C/min to 280 °C, hold 5 min.
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV

| Acquisition Mode | Selected Ion Monitoring (SIM) |

3.2.5. Analysis Workflow

- Perform a solvent blank injection to ensure system cleanliness.
- Inject the derivatized calibration standards to establish linearity and response factors.
- Inject the derivatized samples.
- Identify the TMS-derivatized 3F5MBA peak by its retention time and confirming ion ratios.
- Quantify using the calibration curve based on the area of the primary quantifier ion.

GC-MS Workflow Diagram



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Caption: Workflow for 3F5MBA quantification by GC-MS with silylation.

Method Validation Summary

Similar validation parameters as the HPLC method are required, with acceptance criteria adjusted for the higher sensitivity of the technique.

Validation Parameter	Acceptance Criteria
Specificity	No interfering peaks at the retention time of the analyte and its monitored ions.
Linearity (R^2)	≥ 0.998
Accuracy (% Recovery)	95.0% - 105.0%
Precision (%RSD)	Intra-day $\leq 5.0\%$; Inter-day $\leq 10.0\%$ (may be wider at lower concentrations)
LOQ/LOD	Method-dependent, but expected to be in the low ng/mL to pg/mL range.

Method Comparison and Selection

Feature	HPLC-UV	GC-MS
Principle	Reversed-Phase Chromatography	Gas Chromatography, Mass Spectrometry
Sample Prep	Simple dissolution and filtration	Mandatory Derivatization
Sensitivity	Good ($\mu\text{g/mL}$ range)	Excellent (ng/mL to pg/mL range)
Specificity	Good (based on retention time)	Excellent (based on retention time and mass fragmentation)
Throughput	High	Moderate (due to derivatization and longer run times)
Best For	Routine QC, purity of bulk drug, simple matrices.	Trace analysis, complex matrices, impurity identification.

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